Introduction: A Versatile Heterocyclic Building Block

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Compound of Interest		
Compound Name:	*6-Methylpyridine-2-ethanol*	
CAS No.:	*934-78-1*	
Cat. No.:	*B1595513*	*Get Quote*

6-Methylpyridine-2-ethanol, also known by its IUPAC name (6-methylpyridin-2-yl)methanol, is a substituted pyridine derivative that has garnered significant attention in the fields of organic synthesis and medicinal chemistry. Its unique bifunctional structure, featuring a nucleophilic pyridine ring and a reactive primary alcohol, makes it a valuable and versatile intermediate. This guide provides a comprehensive overview of its synthesis, physicochemical properties, key reactions, and applications, with a particular focus on its role in the development of novel therapeutic agents. The presence of both a pyridine scaffold and an ethanol group allows for a wide range of chemical modifications, enabling the construction of complex molecular architectures.[1] In drug development, pyridine-based structures are integral to numerous approved pharmaceuticals, where they can enhance biochemical potency, metabolic stability, and cellular permeability.[2] This guide will serve as a technical resource for researchers and scientists, offering field-proven insights into the practical utilization of this important chemical entity.

Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of **6-Methylpyridine-2-ethanol** is crucial for its effective use in synthesis and for predicting its behavior in various chemical environments. The compound is typically a colorless to light yellow liquid under standard conditions.[1]

Table 1: Physicochemical Properties of **6-Methylpyridine-2-ethanol**

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Property	Value	Source
CAS Number	1593-32-4	N/A
Molecular Formula	C_7H_9NO	N/A
Molar Mass	123.15 g/mol	N/A
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	240-250 °C	[1]
Melting Point	Approx. -10 °C	[1]
Density	1.05-1.10 g/cm^3	[1]
Stability	Stable under normal temperature and pressure.	[1]

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of **6-Methylpyridine-2-ethanol**. The following table summarizes the expected spectral data.

Table 2: Predicted Spectroscopic Data for **6-Methylpyridine-2-ethanol**

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Technique	Key Features and Predicted Signals
^{1}H NMR	Aromatic Protons: Three distinct signals in the aromatic region (~7.0-8.5 ppm), corresponding to the protons on the pyridine ring.Methylene Protons ($-CH_2-$): Two triplet signals, one adjacent to the pyridine ring and one adjacent to the hydroxyl group.Methyl Protons ($-CH_3$): A singlet around 2.5 ppm.Hydroxyl Proton (-OH): A broad singlet, the chemical shift of which is concentration and solvent dependent.
^{13}C NMR	Aromatic Carbons: Six signals in the aromatic region (~120-160 ppm).Methylene Carbons ($-CH_2-$): Two signals in the aliphatic region.Methyl Carbon ($-CH_3$): A signal in the upfield aliphatic region.
IR Spectroscopy	O-H Stretch: A broad absorption band around 3300-3400 cm^{-1} (hydroxyl group).C-H Stretch (aromatic): Absorptions above 3000 cm^{-1}.C-H Stretch (aliphatic): Absorptions below 3000 cm^{-1}.C=N, C=C Stretch: Characteristic pyridine ring absorptions in the 1400-1600 cm^{-1} region.C-O Stretch: An absorption band around 1050-1150 cm^{-1}.
Mass Spectrometry	Molecular Ion (M^+): A peak at m/z = 123, corresponding to the molecular weight.

Synthesis of **6-Methylpyridine-2-ethanol**: Methodologies and Mechanistic Causality

The synthesis of **6-Methylpyridine-2-ethanol** can be achieved through several strategic pathways. The choice of method often depends on the availability of starting materials, desired scale, and required purity. A prevalent and effective approach involves the functionalization of the methyl group of a picoline derivative.

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Method 1: Reaction of 2-Methylpyridine with an Aldehyde

A common industrial method involves the reaction of 2-methylpyridine (α-picoline) with an aldehyde, such as formaldehyde or acetaldehyde, in the presence of a base catalyst.[3] The base facilitates the deprotonation of the acidic methyl group on the pyridine ring, generating a nucleophilic carbanion. This carbanion then attacks the electrophilic carbonyl carbon of the aldehyde, leading to an aldol-type condensation.

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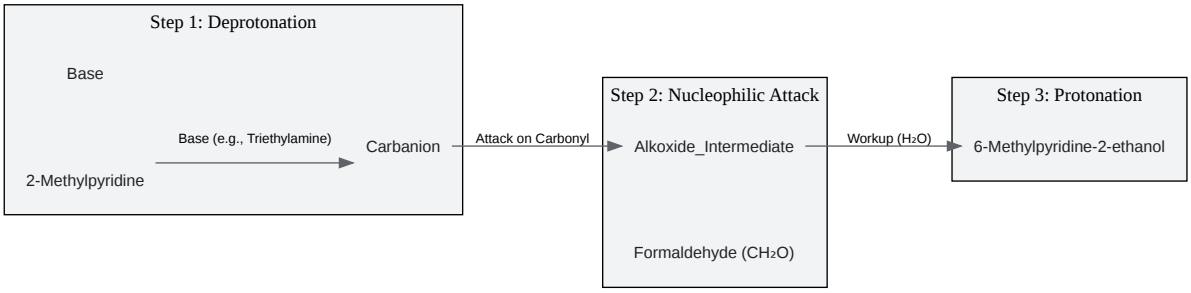

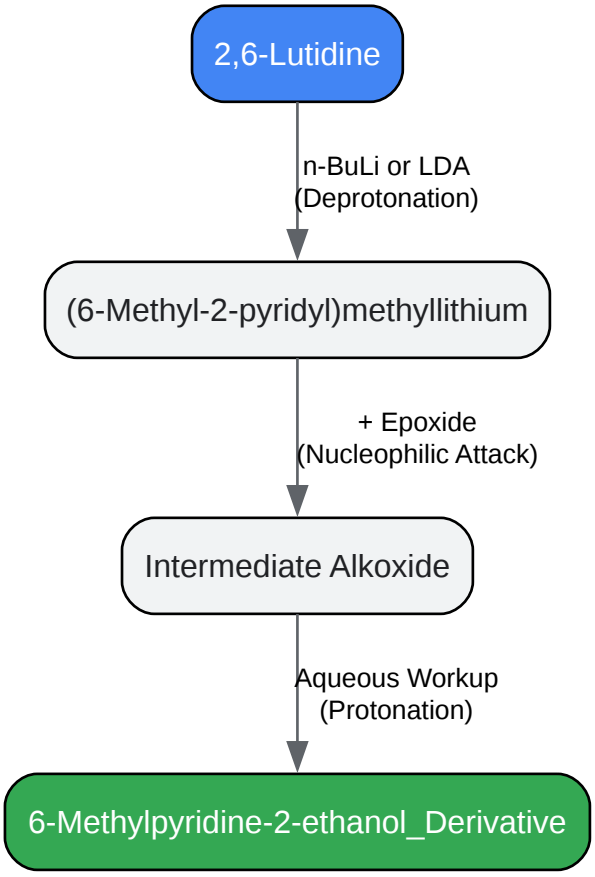

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Caption: Synthesis via Epoxide Alkylation.

Experimental Protocol: Synthesis from 2,6-Lutidine and 1,2-Epoxyoctane [4]

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- Preparation of Base: In a round-bottomed flask under an argon atmosphere, prepare a solution of LDA (3.0 mmol) from diisopropylamine and n-BuLi in THF. Cool the solution in a dry ice/isopropanol bath.
- Deprotonation: Add 2,6-lutidine (3.0 mmol) dropwise to the cold LDA solution. The formation of the red-colored lithiated species should be observed. Allow the solution to warm to room temperature briefly before re-cooling in the dry ice bath.
- Epoxide Addition: Add the epoxide (e.g., 1,2-epoxyoctane, 3.0 mmol) to the cooled solution.
- Reaction: Allow the reaction mixture to warm slowly to room temperature overnight. The slow warming ensures controlled reaction kinetics and minimizes side products.
- Quenching and Extraction: Quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl). Extract the aqueous layer with an organic solvent like ether (3 x 15 mL).
- Purification: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4). After solvent evaporation, purify the crude product by chromatography to yield the desired alcohol.

Applications in Drug Development and Organic Synthesis

The structural motifs within **6-Methylpyridine-2-ethanol** make it a valuable precursor in several areas, most notably in pharmaceuticals.

Key Intermediate in Medicinal Chemistry

The pyridine ring is a privileged scaffold in drug design. **6-Methylpyridine-2-ethanol** serves as a key intermediate for synthesizing active pharmaceutical ingredients (APIs). [1][5]Its bifunctionality allows it to participate in the construction of complex drug molecules, helping to develop compounds with unique pharmacological activities. [1]Furthermore, incorporating this moiety can be a strategy to fine-tune the physicochemical properties of a drug candidate, such as its solubility, stability, and bioavailability. [1] A notable example is the use of related 6-methyl-2-substituted-pyridine derivatives as antagonists for the metabotropic glutamate receptor 5 (mGluR5). Research has demonstrated that the mGluR5 antagonist 6-methyl-2-

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(phenylethynyl)pyridine (MPEP) can reduce ethanol consumption, suggesting a therapeutic potential for treating alcohol use disorders. [6]This highlights how the 6-methylpyridine core can be a foundational element for targeting critical neurological pathways.

Versatile Reagent in Organic Synthesis

Beyond its direct use in drug molecules, **6-Methylpyridine-2-ethanol** is a versatile reagent for constructing other complex organic structures. [1]* Reactions at the Hydroxyl Group: The primary alcohol can be readily oxidized to the corresponding aldehyde or carboxylic acid, or converted into other functional groups like halides or esters, opening pathways to a wide array of derivatives.

- Reactions at the Pyridine Ring: The pyridine nitrogen can act as a ligand for metal catalysts or be quaternized. The ring itself can undergo various metal-catalyzed coupling reactions. [1]

Safety and Handling

Proper handling and storage of **6-Methylpyridine-2-ethanol** are essential for laboratory safety.

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid contact with skin, eyes, and clothing, and prevent ingestion and inhalation. [7]* Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. [7][8]For long-term stability and to maintain product quality, it is advisable to store it under an inert atmosphere (e.g., argon or nitrogen). [7]* Hazards: The compound is considered hazardous. It may cause skin and eye irritation. [9]Always consult the specific Safety Data Sheet (SDS) before use.

Conclusion

6-Methylpyridine-2-ethanol stands out as a highly valuable and adaptable building block in modern organic and medicinal chemistry. Its synthesis is achievable through robust and scalable methods, and its dual functionality provides a rich platform for chemical diversification. From serving as a core fragment in the development of neurologically active agents to being a versatile intermediate for specialty chemicals, its importance is well-established. This guide has provided a technical framework for understanding and utilizing this compound, underscoring the scientific principles that govern its synthesis and reactivity, and highlighting its proven value for researchers and drug development professionals.

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